

Application Note: 2-Fluoropentanoic Acid for Protein Acylation & Structural Probing

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Compound of Interest

Compound Name: 2-fluoropentanoic acid

CAS No.: 1578-56-9

Cat. No.: B073805

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Executive Summary

2-Fluoropentanoic Acid (2-FPA) is a specialized chemical probe designed to mimic valeric acid (pentanoic acid). Its primary utility in drug development and proteomics lies in its ability to hijack the cellular acyl-CoA machinery, converting into 2-fluoro-valeryl-CoA. This active thioester serves as a substrate for Lysine Acetyltransferases (KATs), resulting in the installation of a fluorinated acyl mark on histones and non-histone proteins.

Key Applications:

- **Epigenetic Profiling:** Monitoring "Writer" (KAT) and "Eraser" (HDAC/Sirtuin) activity on lysine valerylation marks. The -fluorine atom electronically perturbs the carbonyl, often rendering the acyl-lysine bond resistant to enzymatic cleavage (mechanism-based inhibition).
- **F NMR Ligand Screening:** Acting as a sensitive reporter for Fatty Acid Binding Proteins (FABPs) and Albumin, where the chemical shift of the fluorine atom reports on the hydrophobic pocket environment.

- Metabolic Flux Analysis: Tracing short-chain fatty acid

-oxidation pathways via accumulation of fluorinated intermediates.

Mechanism of Action

The utility of 2-FPA relies on its structural mimicry of valeric acid, coupled with the unique electronic properties of the fluorine atom at the

-position (C2).

Metabolic Activation Pathway

Upon entering the cell, 2-FPA is processed by Acyl-CoA Synthetase Short-Chain Family Members (ACSS).

- Activation: $2\text{-FPA} + \text{ATP} + \text{CoA-SH}$

$2\text{-Fluoro-Valeryl-CoA} + \text{AMP} + \text{PPi}$

- Transfer: KATs transfer the 2-fluoro-valeryl group to the

-amino group of specific Lysine residues on proteins (e.g., Histone H3K9).

- Modulation: The electron-withdrawing fluorine atom at the

-carbon lowers the pKa of the

-proton and inductively destabilizes the oxocarbenium transition state required for deacylation by HDACs. This often results in hyper-accumulation of the modification or trapping of the deacetylase enzyme.

Figure 1: Cellular mechanism of 2-FPA incorporation. The compound is metabolically activated to a CoA thioester and transferred to proteins, where the fluorine atom modulates stability against "eraser" enzymes.

Experimental Protocols

Protocol A: Metabolic Labeling of Histones in Mammalian Cells

Objective: To incorporate 2-FPA into histone proteins to study lysine valerylation dynamics or screen HDAC inhibitors.

Reagents:

- **2-Fluoropentanoic Acid (2-FPA):** (Prepare 1M stock in DMSO or Ethanol. Neutralize to pH 7.0 if using aqueous buffer).
- Cell Line: HeLa, HEK293T, or specific cancer lines.
- Culture Media: DMEM + 10% FBS (dialyzed FBS preferred to reduce competition from endogenous fatty acids).

Step-by-Step Methodology:

- Seeding:
 - Seed cells at
cells/well in a 6-well plate.
 - Incubate at 37°C / 5% CO
for 24 hours until 70-80% confluency.
- Pulse Labeling:
 - Prepare labeling media: Dilute 2-FPA stock into fresh culture media to a final concentration of 1 mM – 5 mM.
 - Note: Toxicity varies by cell type. Perform a dose-response curve (0.5, 1, 2.5, 5, 10 mM) first.
 - Replace old media with labeling media.
 - Incubation Time: 6 to 18 hours. (Short chain fatty acids are rapidly metabolized; shorter times favor acylation over
-oxidation).

- Harvesting & Acid Extraction (Histone Enrichment):
 - Wash cells 2x with cold PBS containing 5 mM Sodium Butyrate (to prevent deacylation during lysis).
 - Lyse cells in Triton Extraction Buffer (TEB: PBS containing 0.5% Triton X-100, 2 mM PMSF, 0.02% NaN).
 - Centrifuge at 6,500 x g for 10 min at 4°C to pellet nuclei. Discard supernatant.
 - Resuspend nuclear pellet in 0.2 N H SO (0.4 mL). Incubate on rotator at 4°C for 2 hours (or overnight).
 - Centrifuge at 16,000 x g for 10 min. Save the supernatant (contains histones).
- Precipitation:
 - Add 100% TCA to the supernatant (final conc. 33%). Incubate on ice for 30 min.
 - Spin max speed, 10 min. Wash pellet 2x with cold acetone. Air dry.
- Analysis:
 - Western Blot: Use pan-anti-valeryl-lysine antibodies (e.g., PTM Biolabs). Note: The fluorine modification may alter antibody binding affinity; validate with a positive control.
 - Mass Spectrometry (Gold Standard): Digest with Trypsin/Propionylation. Look for the mass shift: Valeryl (+84.06 Da) vs. 2-Fluoro-Valeryl (+102.05 Da). The mass difference is +17.99 Da (F vs H).

Protocol B: F NMR Ligand Binding Assay

Objective: To determine the binding affinity (

) of 2-FPA to Fatty Acid Binding Proteins (e.g., FABP4, Albumin) using chemical shift perturbation.

Reagents:

- Protein: Purified Recombinant FABP (approx. 50 μ M final conc).
- Ligand: 2-FPA (Sodium salt).
- Buffer: 50 mM Phosphate, 100 mM NaCl, pH 7.4, 10% D₂O.
- Internal Standard: Trifluoroacetic acid (TFA) or fluorouracil (capillary insert).

Step-by-Step Methodology:

- Sample Preparation:
 - Prepare a protein stock solution (e.g., 500 μ M).
 - Prepare a 2-FPA stock (50 mM in buffer).
- Titration Setup:
 - Tube 1 (Reference): 500 μ L Buffer + 50 μ L 2-FPA (No Protein).
 - Tube 2-6 (Titration): Fixed Protein conc. (50 μ M) + Increasing 2-FPA (10, 25, 50, 100, 200 μ M).

- Acquisition (NMR Parameters):
 - Instrument: 400 MHz or higher (prefer cryoprobe for sensitivity).
 - Nucleus:

F (approx. 376 MHz).
 - Pulse Sequence: Standard 1D with proton decoupling (H-decoupled F).
 - Scans: 128–512 scans (depending on concentration).
 - Delay: Ensure relaxation delay () is (approx. 2-3 seconds for small molecules).
- Data Analysis:
 - Observe the chemical shift () of the Free Ligand () vs. Bound Ligand ().
 - In fast exchange, the observed shift () is the weighted average:
 - Plot vs. [Ligand] to fit the binding isotherm and calculate .

Data Presentation & Troubleshooting

Expected Mass Spectrometry Shifts

When analyzing peptides modified by 2-FPA versus natural valeric acid, use the following mass offsets:

Modification	Composition Added	Monoisotopic Mass Shift (Da)
Valeryl	C	+84.0575
	H	
	O	
2-Fluoro-Valeryl	C	+102.0481
	H	
	FO	
(Difference)	F - H	+17.9906

Troubleshooting Guide

Issue	Probable Cause	Solution
Cell Toxicity	2-FPA acts as a weak acid uncoupler or inhibits β -oxidation.	Reduce concentration to <1 mM; supplement with glucose/glutamine to bypass fatty acid reliance.
No Labeling Detected (WB)	Antibody does not recognize the fluorinated epitope.	Use Mass Spectrometry for detection. The F-atom changes the sterics/electrostatics of the lysine side chain.
NMR Signal Broadening	Intermediate exchange regime on NMR time scale.	Change temperature (heat to fast exchange, cool to slow exchange) or titrate protein concentration.
Low Incorporation	Competition with endogenous fatty acids.	Use dialyzed FBS (lipid-stripped) in culture media 24h prior to labeling.

References

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